

Unveiling the Solid-State Architecture of Diisopropyl Xanthogen Disulfide: A Technical Guide

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Compound of Interest

Compound Name: *Diisopropyl xanthogen disulfide*

Cat. No.: *B1670633*

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This technical guide provides an in-depth analysis of the crystal structure of **diisopropyl xanthogen disulfide**, a compound of interest for researchers, scientists, and professionals in drug development and materials science. This document outlines the precise three-dimensional arrangement of atoms in the solid state, supported by detailed crystallographic data and the experimental protocols utilized for its determination.

Crystallographic Data Summary

The crystal structure of **diisopropyl xanthogen disulfide** has been determined by single-crystal X-ray diffraction. The compound crystallizes in the monoclinic system with the space group $P2_1/c$.^[1] Detailed crystallographic data are summarized in the table below for clear and concise reference.

Parameter	Value
Empirical Formula	C ₈ H ₁₄ O ₂ S ₄
Formula Weight	270.44 g/mol
Crystal System	Monoclinic
Space Group	P 1 2 ₁ /c 1
Unit Cell Dimensions	
a	9.735 Å
b	12.588 Å
c	12.131 Å
α	90.00°
β	112.65°
γ	90.00°
Volume	1370.4 Å ³
Z	4
Residual Factor	0.0806

Table 1: Crystallographic data for **diisopropyl xanthogen disulfide**.[\[1\]](#)

Molecular Structure and Conformation

The molecular structure of **diisopropyl xanthogen disulfide** features a disulfide bridge connecting two isopropyl xanthate moieties. The conformation of the molecule in the crystalline state is a key aspect of its solid-state properties. Detailed bond lengths and angles provide insight into the molecular geometry.

Bond	Length (Å)
S1-S2	2.034
S2-C1	1.801
S3-C1	1.654
O1-C1	1.321
O1-C2	1.487
C2-C3	1.512
C2-C4	1.509
S4-S5	2.034
S5-C5	1.801
S6-C5	1.654
O2-C5	1.321
O2-C6	1.487
C6-C7	1.512
C6-C8	1.509

Table 2: Selected bond lengths of **diisopropyl xanthogen disulfide**.

Atoms	Angle (°)
S2-S1-S2'	104.5
S1-S2-C1	104.3
S2-C1-S3	124.9
S2-C1-O1	109.8
S3-C1-O1	125.3
C1-O1-C2	119.4
O1-C2-C3	108.1
O1-C2-C4	106.9
C3-C2-C4	112.1

Table 3: Selected bond angles of **diisopropyl xanthogen disulfide**.

Experimental Protocols

Synthesis of Diisopropyl Xanthogen Disulfide

The synthesis of **diisopropyl xanthogen disulfide** is typically achieved through the oxidation of potassium isopropyl xanthate. A general procedure is outlined below:

- **Preparation of Potassium Isopropyl Xanthate:** Isopropanol is reacted with carbon disulfide in the presence of potassium hydroxide.
- **Oxidation:** The resulting potassium isopropyl xanthate is then oxidized using a suitable oxidizing agent, such as iodine or hydrogen peroxide, to yield **diisopropyl xanthogen disulfide**.
- **Purification:** The crude product is purified by recrystallization from a suitable solvent, such as ethanol, to obtain crystals suitable for X-ray diffraction.

Single-Crystal X-ray Diffraction

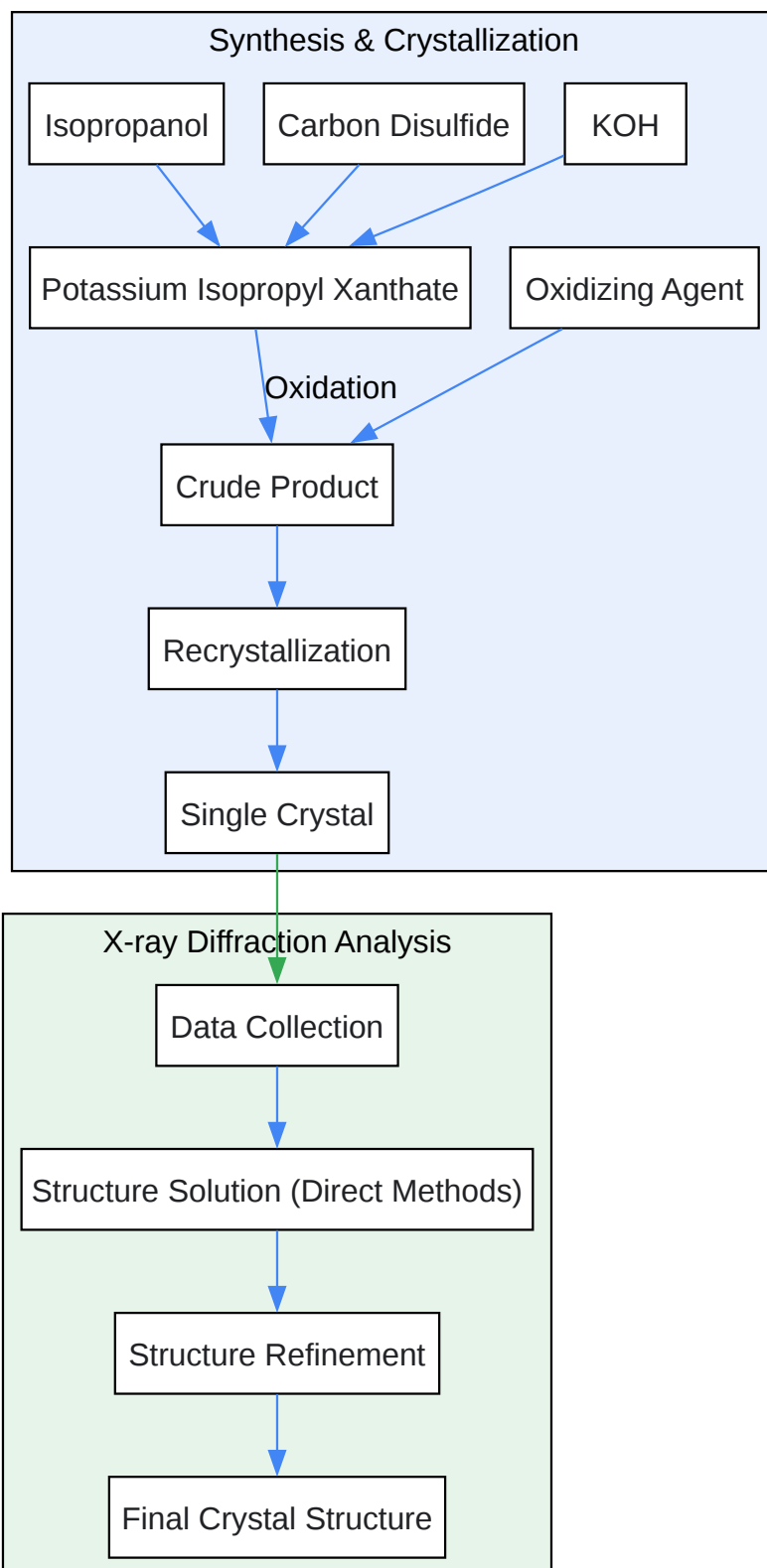
The determination of the crystal structure was performed using the following methodology:

- **Crystal Selection:** A suitable single crystal of **diisopropyl xanthogen disulfide** was selected and mounted on a goniometer head.
- **Data Collection:** X-ray diffraction data were collected at a controlled temperature using a diffractometer equipped with a monochromatic X-ray source. The crystal was rotated, and a series of diffraction images were recorded.
- **Structure Solution and Refinement:** The collected diffraction data were processed to determine the unit cell parameters and space group. The crystal structure was solved using direct methods and subsequently refined using full-matrix least-squares on F^2 . All non-hydrogen atoms were refined anisotropically, and hydrogen atoms were placed in calculated positions.

Visualizations

The following diagrams illustrate the molecular structure and the experimental workflow for determining the crystal structure of **diisopropyl xanthogen disulfide**.

Molecular structure of **diisopropyl xanthogen disulfide**.



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Experimental workflow for crystal structure determination.

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References

- 1. Diisopropyl xanthogen disulfide | C₈H₁₄O₂S₄ | CID 66923 - PubChem [pubchem.ncbi.nlm.nih.gov]
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